

An In-depth Technical Guide to the Physical and Chemical Properties of Tetradecanal

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Compound of Interest

Compound Name: *Tetradecanal*

Cat. No.: *B130844*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetradecanal, also known as myristaldehyde, is a saturated fatty aldehyde with the chemical formula $C_{14}H_{28}O$.^[1] It is a naturally occurring compound found in various plants, such as coriander, and is a key metabolite in certain bacteria.^[1] This technical guide provides a comprehensive overview of the physical and chemical properties of **Tetradecanal**, offering valuable data and experimental insights for professionals in research, and drug development.

Physical Properties of Tetradecanal

Tetradecanal is a colorless to pale yellow solid at room temperature, with a characteristic fatty, orris-like odor.^[1] Its physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₈ O	[1]
Molecular Weight	212.37 g/mol	[1]
Melting Point	23-30 °C	[1]
Boiling Point	166 °C @ 24 mmHg	[1]
Density	0.8278 g/cm ³	
Refractive Index	1.441	
Solubility	Insoluble in water; soluble in most organic solvents and 80% alcohol.[1]	
Appearance	Colorless to pale yellow solid or liquid.[1]	
Odor	Fatty, waxy, amber, incense, dry, citrus peel, musk.	

Chemical Properties and Reactivity

Tetradecanal exhibits reactivity typical of a long-chain aliphatic aldehyde. The presence of the carbonyl group makes it susceptible to both oxidation and reduction reactions.

Oxidation: **Tetradecanal** can be readily oxidized to its corresponding carboxylic acid, tetradecanoic acid (myristic acid). This reaction can be achieved using various oxidizing agents.

Reduction: Reduction of the aldehyde group yields the corresponding primary alcohol, 1-tetradecanol.

Stability: **Tetradecanal** is sensitive to air, heat, and light, which can promote oxidation. Therefore, it should be stored in a cool, dark, and inert environment.

Spectral Data

The following table summarizes the key spectral data for the characterization of **Tetradecanal**.

Spectral Data Type	Key Features	Source
Mass Spectrometry (EI-MS)	Major fragments at m/z 82, 67, 68, 44, 56.	[1]
Infrared (IR) Spectroscopy	Characteristic C=O stretching vibration for an aldehyde.	
¹ H NMR Spectroscopy	Aldehydic proton signal (δ ~9.7 ppm), signals for methylene and methyl protons.	[1]
¹³ C NMR Spectroscopy	Carbonyl carbon signal (δ ~200 ppm), signals for aliphatic carbons.	[1]

Experimental Protocols

Detailed methodologies for key experiments related to the physical and chemical properties of **Tetradecanal** are provided below.

Determination of Melting Point

Principle: The melting point is determined by heating a small sample of the solid in a capillary tube and observing the temperature range over which it transitions from a solid to a liquid.[2][3][4][5][6]

Procedure:

- Ensure the **Tetradecanal** sample is dry and finely powdered.
- Pack a small amount of the sample into a capillary tube to a height of 2-3 mm.[4]
- Place the capillary tube in a melting point apparatus.
- Heat the sample rapidly to about 15°C below the expected melting point.

- Then, decrease the heating rate to approximately 1°C per minute.
- Record the temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is the melting point.

Determination of Boiling Point at Reduced Pressure

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the external pressure. For high-boiling point liquids like **Tetradecanal**, distillation under reduced pressure is employed to prevent decomposition.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Procedure:

- Assemble a vacuum distillation apparatus.
- Place a sample of **Tetradecanal** (approximately 5-10 mL) and a boiling chip in the distillation flask.
- Connect the apparatus to a vacuum pump and reduce the pressure to the desired level (e.g., 24 mmHg).
- Begin heating the distillation flask gently.
- Record the temperature at which the liquid boils and a steady stream of distillate is collected. This temperature is the boiling point at the recorded pressure.

Determination of Solubility (Shake-Flask Method)

Principle: The shake-flask method is a standard procedure to determine the equilibrium solubility of a substance in a given solvent.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Procedure:

- Add an excess amount of solid **Tetradecanal** to a known volume of the solvent (e.g., water, ethanol) in a sealed flask.
- Agitate the flask at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant.
- Determine the concentration of **Tetradecanal** in the supernatant using a suitable analytical method, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Synthesis of Tetradecanal by Oxidation of 1-Tetradecanol

Principle: Primary alcohols can be oxidized to aldehydes using mild oxidizing agents like Pyridinium Chlorochromate (PCC).[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

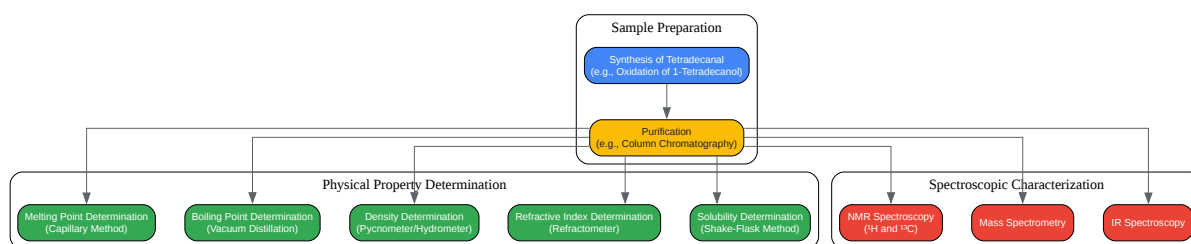
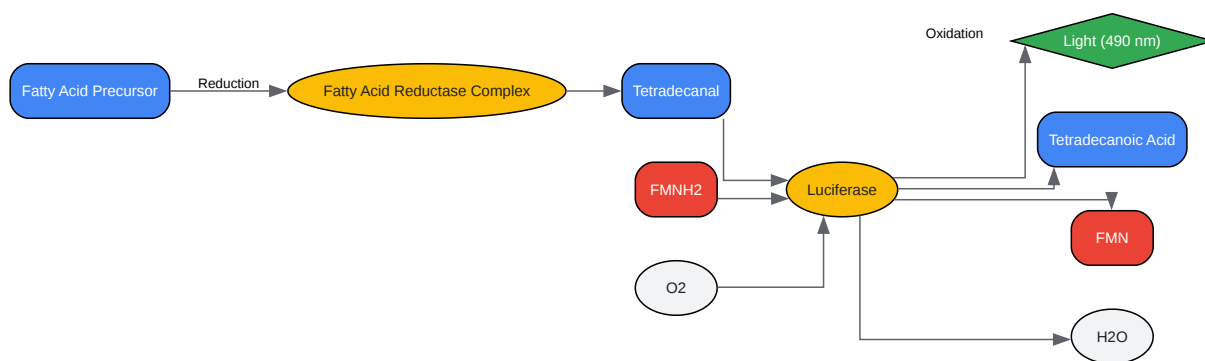
Procedure:

- In a round-bottom flask, dissolve 1-tetradecanol in an anhydrous solvent such as dichloromethane.
- Add Pyridinium Chlorochromate (PCC) to the solution while stirring.
- Allow the reaction to proceed at room temperature, monitoring its progress by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with a suitable solvent like diethyl ether and filter it through a pad of silica gel to remove the chromium byproducts.
- Evaporate the solvent from the filtrate to obtain crude **Tetradecanal**, which can be further purified by column chromatography.

Signaling Pathway and Experimental Workflows

Bacterial Bioluminescence Signaling Pathway

Tetradecanal is a key substrate in the light-emitting reaction of bioluminescent bacteria, such as *Vibrio fischeri*.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#) The pathway involves the oxidation of **Tetradecanal** and reduced flavin mononucleotide (FMNH₂) by the enzyme luciferase, resulting in the emission of light.



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